

Safeguarding Your Research: Personal Protective Equipment for Phellodendron Amurense Bark Extract

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Compound of Interest

Compound Name: *PHELLODENDRON AMURENSE*
BARK EXTRACT

Cat. No.: *B1170371*

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Essential guidance for the safe handling and disposal of **Phellodendron amurense bark extract**, ensuring the protection of laboratory personnel and the integrity of research.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Phellodendron amurense bark extract**. While studies on oral ingestion suggest low toxicity, direct handling of the extract in laboratory settings requires adherence to standard safety protocols to mitigate risks associated with dermal contact and inhalation.

Understanding the Safety Profile

Phellodendron amurense bark extract, commercially known as Nexrutine®, has been evaluated in various studies. Research indicates a favorable safety profile when ingested. For instance, one study found no signs of toxicity in rats with a single oral dose of up to 2000 mg/kg of body weight, and repeated doses of up to 500 mg/kg for 28 days also showed no significant abnormalities[1][2]. In human clinical trials for prostate cancer, the extract was well-tolerated with only minimal and transient side effects reported[3][4].

However, it is crucial to note that these studies focus on consumption. The potential hazards of inhaling the powdered extract or prolonged skin contact have not been extensively

documented. Therefore, a cautious approach utilizing appropriate personal protective equipment (PPE) is essential.

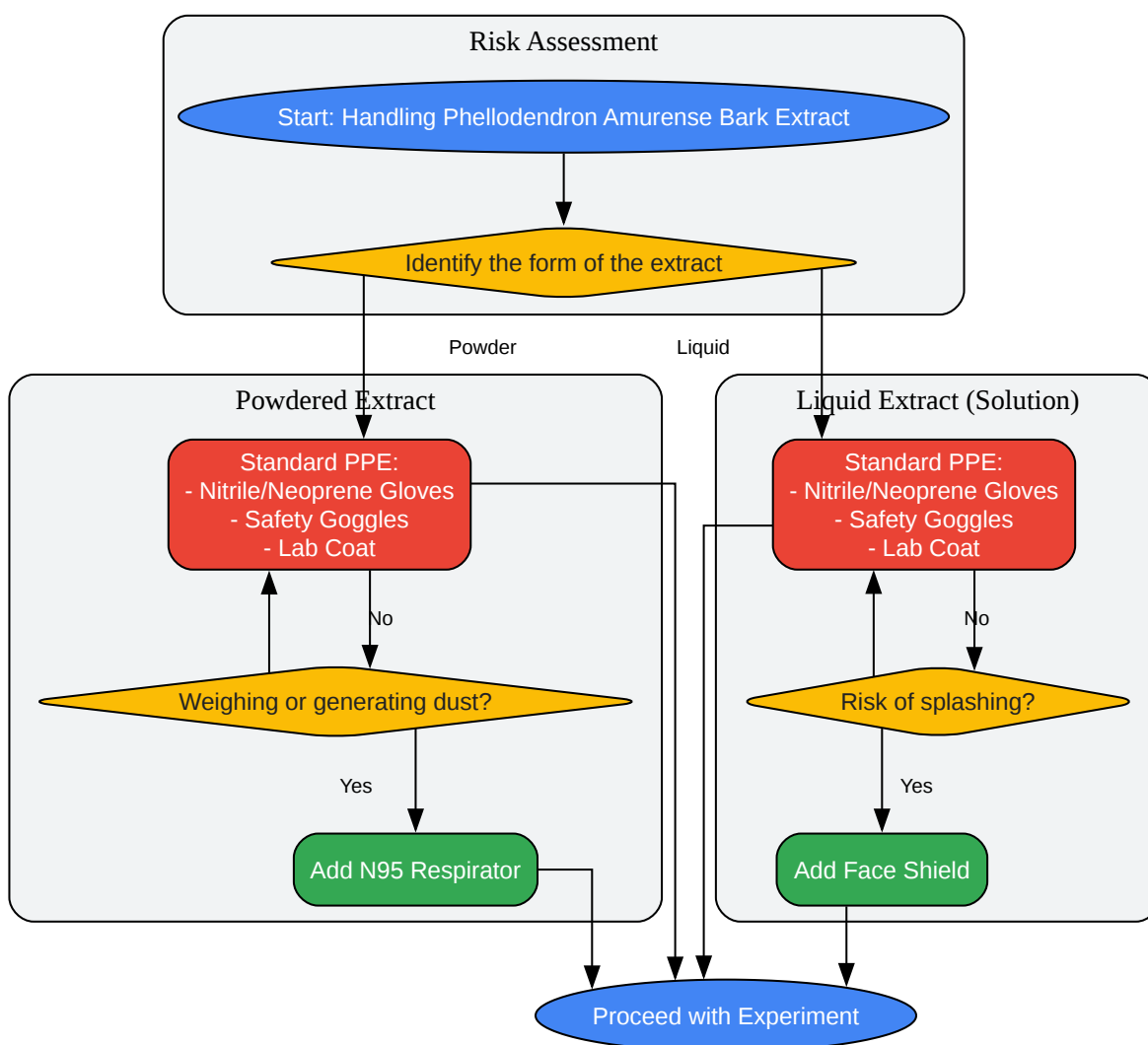
Personal Protective Equipment (PPE) Recommendations

The selection of PPE depends on the specific laboratory operation being performed. The following table summarizes the recommended PPE for handling **Phellodendron amurense bark extract** in both powdered and liquid forms.

Operation	Recommended Personal Protective Equipment
Handling Powdered Extract	- Gloves: Nitrile or neoprene gloves.[5] - Eye Protection: Safety glasses with side shields or safety goggles.[6] - Respiratory Protection: A NIOSH-approved N95 or higher-rated respirator is recommended to prevent inhalation of fine particles. - Lab Coat: A standard lab coat should be worn to protect clothing and skin.
Working with Solutions	- Gloves: Nitrile or neoprene gloves.[5] - Eye Protection: Safety glasses with side shields or safety goggles.[6] - Lab Coat: A standard lab coat is sufficient.
Large-Scale Operations	- Gloves: Nitrile or neoprene gloves.[5] - Eye Protection: Chemical splash goggles or a face shield.[6] - Respiratory Protection: A NIOSH-approved respirator may be necessary depending on the potential for aerosol generation. - Protective Clothing: A chemical-resistant apron or coveralls may be required.[7]

PPE Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate PPE when working with **Phellodendron amurense bark extract**.



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